

Molecular formula and weight of 2-Chloro-3-cyanopyridine.

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Compound of Interest

Compound Name: 2-Chloro-3-cyanopyridine

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An In-depth Technical Guide to 2-Chloro-3-cyanopyridine

For researchers, scientists, and professionals in drug development, **2-Chloro-3-cyanopyridine** (CAS No. 6602-54-6) is a pivotal chemical intermediate.^{[1][2]} This halogenated aromatic hydrocarbon, also known as 2-Chloronicotinonitrile, serves as a versatile building block in the synthesis of a multitude of pharmaceutical and agrochemical compounds.^{[2][3][4][5]} Its significance is highlighted by its role as a key precursor for drugs such as the antidepressant Mirtazapine, the anti-HIV agent Nevirapine, and various anti-inflammatory agents.^{[1][2][5][6][7]}

This guide provides a comprehensive overview of the molecular characteristics, synthesis protocols, and applications of **2-Chloro-3-cyanopyridine**, tailored for a scientific audience.

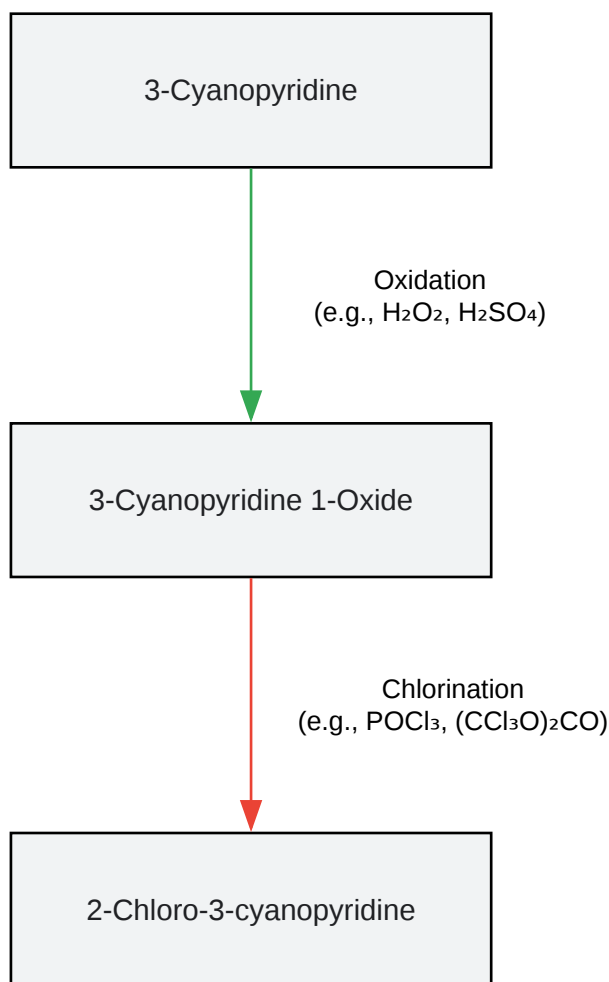
Core Molecular and Physical Properties

2-Chloro-3-cyanopyridine is a stable compound under normal conditions, appearing as a white to off-white crystalline powder.^{[2][3][8][9]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	References
Molecular Formula	C ₆ H ₃ CIN ₂	[2] [3] [10] [11] [12]
Molecular Weight	138.55 - 138.56 g/mol	[2] [3] [10] [11] [12] [13]
CAS Number	6602-54-6	[3] [10] [12]
Appearance	White to off-white crystalline powder	[2] [3]
Melting Point	104-109 °C	[3] [10] [14]
Synonyms	2-Chloronicotinonitrile, 2-Chloropyridine-3-carbonitrile	[2] [3] [13]
Solubility	Sparsingly soluble in water	[15]
Storage	Store at 0-8°C in a dry, cool, well-ventilated place	[3] [8] [9] [15]

Synthesis of 2-Chloro-3-cyanopyridine: A Workflow Overview

The predominant and well-established industrial synthesis of **2-Chloro-3-cyanopyridine** begins with 3-cyanopyridine.[\[4\]](#)[\[5\]](#) The process involves a two-step transformation: the N-oxidation of the pyridine ring, followed by a selective chlorination reaction.[\[4\]](#)[\[5\]](#)



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*General synthesis workflow for **2-Chloro-3-cyanopyridine**.*

Detailed Experimental Protocols

Precise control over reaction conditions is critical for achieving high yields and purity.^[2] The following protocols detail the key steps in the synthesis.

Step 1: Synthesis of 3-Cyanopyridine 1-Oxide

The initial step involves the oxidation of 3-cyanopyridine to its N-oxide. A common and effective method utilizes hydrogen peroxide in an acidic medium.^[4]

Protocol: Oxidation with Hydrogen Peroxide and Sulfuric Acid^{[4][16]}

- Materials:

- 3-Cyanopyridine
- Concentrated Sulfuric Acid
- 30% Hydrogen Peroxide
- Procedure:
 - In a four-necked flask, add 3-cyanopyridine (e.g., 500 g, 4.80 mol) to concentrated sulfuric acid (e.g., 1600 g).[\[16\]](#)
 - Heat the mixture to 90°C to achieve reflux.[\[16\]](#)
 - Slowly add 30% hydrogen peroxide (e.g., 400 mL) dropwise into the refluxing reaction system.[\[16\]](#)
 - After the addition is complete, continue the reflux for an additional 2 hours, monitoring until the 3-cyanopyridine is fully converted.[\[16\]](#)
 - The resulting 3-cyanopyridine 1-oxide can then be isolated and purified for the next step.[\[4\]](#)

Step 2: Chlorination of 3-Cyanopyridine 1-Oxide

The final step is the chlorination of the intermediate N-oxide to yield **2-Chloro-3-cyanopyridine**. Several chlorinating agents can be employed, with phosphorus oxychloride (POCl_3) and bis(trichloromethyl)carbonate (triphosgene) being the most common.[\[4\]](#)[\[5\]](#)

Protocol 2A: Chlorination with Phosphorus Oxychloride (POCl_3)[\[4\]](#)[\[16\]](#)

- Materials:
 - 3-Cyanopyridine 1-Oxide
 - Phosphorus Oxychloride (POCl_3)
 - Organic Base (e.g., cyclohexylamine, pyridine)
- Procedure:

- In a suitable flask, dissolve 3-cyanopyridine 1-oxide in phosphorus oxychloride.[4][16]
- At a controlled temperature of 0-5°C, add an organic base dropwise to the mixture.[16]
- After the base addition, heat the reaction mixture.[4]
- Upon completion, the desired **2-Chloro-3-cyanopyridine** is obtained after appropriate workup and purification.[4]

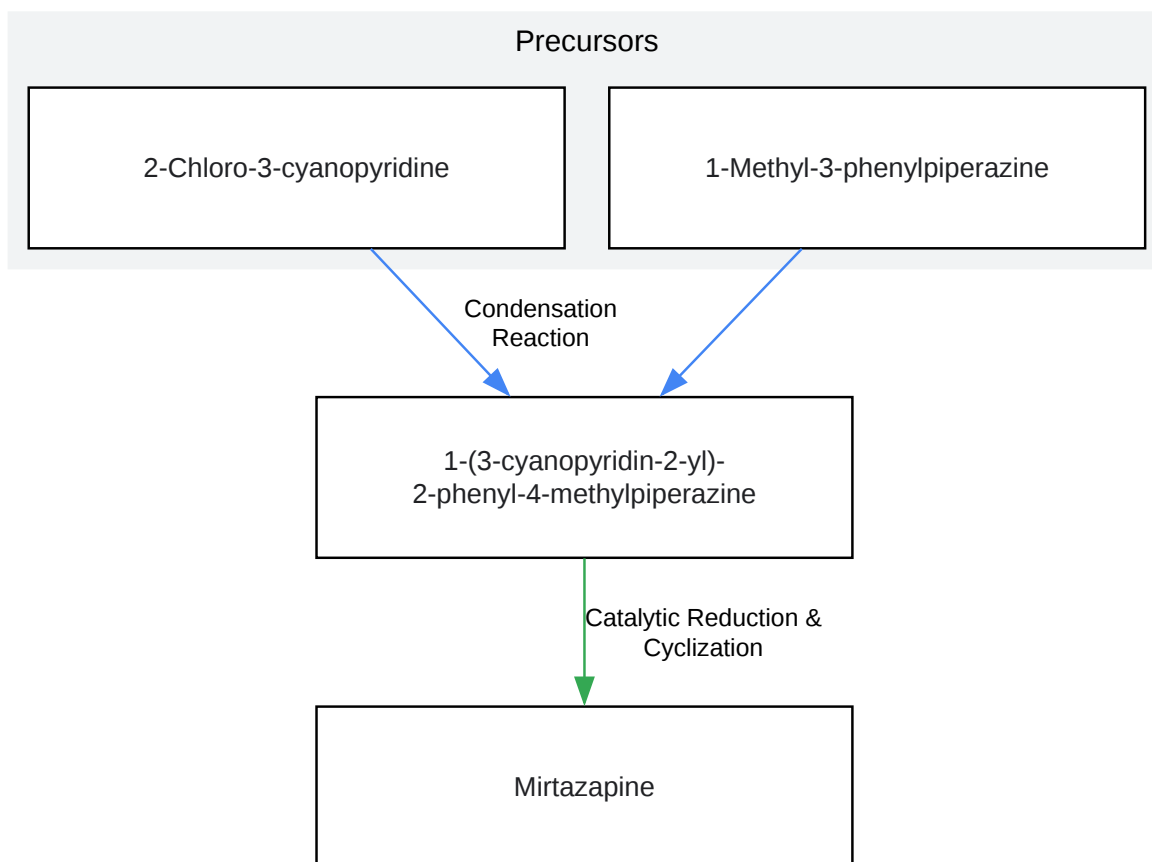
Protocol 2B: Chlorination with Bis(trichloromethyl)carbonate (Triphosgene)[4][17]

- Materials:
 - 3-Cyanopyridine 1-Oxide
 - Bis(trichloromethyl)carbonate
 - Organic Solvent (e.g., dichloroethane, petroleum ether)
 - Organic Base (e.g., triethylamine, tri-n-propylamine)
- Procedure:
 - Dissolve 3-cyanopyridine 1-oxide and bis(trichloromethyl)carbonate in an organic solvent. [4][17]
 - At a temperature between -5°C and 40°C, add an organic base dropwise.[4][17]
 - Once the addition is complete, raise the temperature to 30-75°C and allow the reaction to proceed for 2-8 hours.[4][17]
 - The final product is obtained after separation and purification of the reaction solution.[17]

Applications in Pharmaceutical Synthesis

2-Chloro-3-cyanopyridine is a cornerstone intermediate for various active pharmaceutical ingredients (APIs).[2] Its utility is exemplified in the synthesis of Mirtazapine, a widely

prescribed antidepressant.[1][7] The synthesis involves a key condensation reaction between **2-Chloro-3-cyanopyridine** and 1-methyl-3-phenylpiperazine.[1][7]



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Role of 2-Chloro-3-cyanopyridine in Mirtazapine synthesis.[1]

Beyond Mirtazapine, this compound is crucial for producing the antiretroviral drug Nevirapine, used in HIV treatment, and for developing novel pesticides and herbicides in the agrochemical sector.[1][2][3] It is also explored in material science for creating advanced polymers.[3]

Safety and Handling

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **2-Chloro-3-cyanopyridine**. The compound is classified as harmful and an irritant.[8][13][18]

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity	Category 4 (Oral, Dermal, Inhalation)	H302, H312, H332: Harmful if swallowed, in contact with skin, or if inhaled.[8][18]
Skin Irritation	Category 2	H315: Causes skin irritation.[8][18]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[8][18]
Respiratory Irritation	STOT-SE Category 3	H335: May cause respiratory irritation.[8][18]

Recommended Handling Procedures:

- Engineering Controls: Use only outdoors or in a well-ventilated area. Ensure eyewash stations and safety showers are readily accessible.[8][9][18]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles.[18]
 - Skin Protection: Wear protective gloves and impervious clothing.[18]
 - Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[9][18]
- General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[18]
- First Aid:
 - If Swallowed: Rinse mouth and get medical help.[18]
 - If on Skin: Wash with plenty of water. Take off contaminated clothing and wash it before reuse.[18]

- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[18]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[18]

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